

# Technical Guide to the Health and Safety of Nonadecane

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## Compound of Interest

Compound Name: **Nonadecane**

Cat. No.: **B133392**

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This document provides a comprehensive overview of the health and safety considerations for the handling and use of **nonadecane** ( $C_{19}H_{40}$ ). The information is compiled from safety data sheets and standardized testing protocols to ensure a thorough understanding of its properties and the necessary precautions for a safe laboratory environment.

## Chemical and Physical Properties

**Nonadecane** is a straight-chain alkane with 19 carbon atoms. It is a white, waxy solid at room temperature and is insoluble in water.<sup>[1]</sup> Key physical and chemical data are summarized below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>40</sub>	[2][3]
Molecular Weight	268.52 g/mol	[2][4]
Appearance	White solid	[5]
Melting Point	32-34 °C (89.6-93.2 °F)	[2][6]
Boiling Point	330 °C (626 °F)	[3][4][7]
Flash Point	168 °C (334.4 °F) (closed cup)	[2][4][5]
Autoignition Temperature	230 °C (446 °F)	[4][5]
Density	0.786 g/mL at 25 °C	[7]
Vapor Density	9.27 (Air = 1)	[4][7]
Solubility in Water	Insoluble	[1][8][9]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **nonadecane** is generally not classified as a hazardous substance.[3][10] However, some suppliers indicate that it may cause skin, eye, and respiratory irritation.[2][4][5] The toxicological properties have not been fully investigated, and as with any chemical, it should be handled with care.[4][5]

### Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[4][5] Inhalation of fumes from the heated product may require moving the affected person to fresh air.[10]
- Skin Contact: May cause skin irritation.[4][5] However, some sources state it is not a skin irritant.[9]
- Eye Contact: May cause eye irritation.[4][5]
- Ingestion: Ingestion of large amounts may cause nausea and vomiting.[10]

## Handling and Storage

Standard safe laboratory practices should be followed when handling **nonadecane**.

Handling:

- Use in a well-ventilated area.[3][5]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.[2][5]
- Minimize dust generation and accumulation.[2][5]
- Keep away from heat, sparks, and open flames.[4]
- Wash hands thoroughly after handling.[2][5]
- Do not eat, drink, or smoke in areas where **nonadecane** is handled.[2]

Storage:

- Store in a tightly closed container.[5][11]
- Store in a cool, dry, and well-ventilated area.[5][9][11]
- Keep away from incompatible materials such as strong oxidizing agents.[5][8][12]

## Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential for minimizing exposure.

Control	Recommendation	Source
Engineering Controls	Use adequate general or local exhaust ventilation to keep airborne concentrations low. Eyewash stations and safety showers should be readily available.	[2][5]
Eye/Face Protection	Wear chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.	[2][3][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[2][5]
Respiratory Protection	Respiratory protection is not typically required under normal use with adequate ventilation. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.	[3][5][11]

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[11]</a>
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[11]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[2]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.	<a href="#">[2]</a>

## Fire and Explosion Hazard Data

Property	Value	Source
Flammability	May be combustible at high temperatures.	[4]
Flash Point	168 °C (334.4 °F) (closed cup)	[2][4][5]
Autoignition Temperature	230 °C (446 °F)	[4][5]
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[2][3]
Hazardous Combustion Products	Carbon monoxide and carbon dioxide.	[5][10]
Fire-Fighting Procedures	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[2][5][10]

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment.[2][5] Avoid generating dust.[3][5]
- Environmental Precautions: Prevent entry into drains and waterways.[2][3]
- Methods for Cleaning Up: For small spills, wipe up with a cloth. For larger spills, cover with an inert absorbent material (e.g., sand, earth) and collect for disposal.[10] Vacuum or sweep up the material and place it into a suitable disposal container.[5]

## Toxicological and Ecotoxicological Information

### Toxicological Information:

- Acute Toxicity: No data is available for **nonadecane**.[3][13] It is not classified as an acutely toxic substance.[10]
- Skin Corrosion/Irritation: May cause skin irritation.[4][5] However, several sources state that no data is available or that it is not classified as a skin irritant.[9][13]

- Serious Eye Damage/Irritation: May cause eye irritation.[4][5]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[3][12]
- Aspiration Hazard: Aspiration into the lungs can produce severe lung damage.[6]

Ecotoxicological Information:

- **Nonadecane** is not readily biodegradable and has the potential for bioaccumulation in aquatic organisms.[9][10]
- It is insoluble in water and will spread on the surface.[9][10]
- It is not classified as hazardous to the aquatic environment.[10]

## Experimental Protocols

The safety data for **nonadecane** is determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the in vivo procedure for assessing the potential of a substance to cause skin irritation or corrosion.

Principle: A single dose of the test substance is applied to the skin of an animal (typically an albino rabbit) for a set duration, and the effects are observed and scored.[5]

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.[11]
- Preparation: The fur on the animal's back is clipped approximately 24 hours before the test. [14]

- Application: 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and semi-occlusive dressing.[3][11]
- Exposure: The exposure duration is typically 4 hours.[11]
- Observation: After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and if necessary, for up to 14 days.[4][11]
- Scoring: The reactions are scored on a scale of 0 (no effect) to 4 (severe effect).
- Classification: The substance is classified as an irritant based on the mean scores for erythema or edema.

## **OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method**

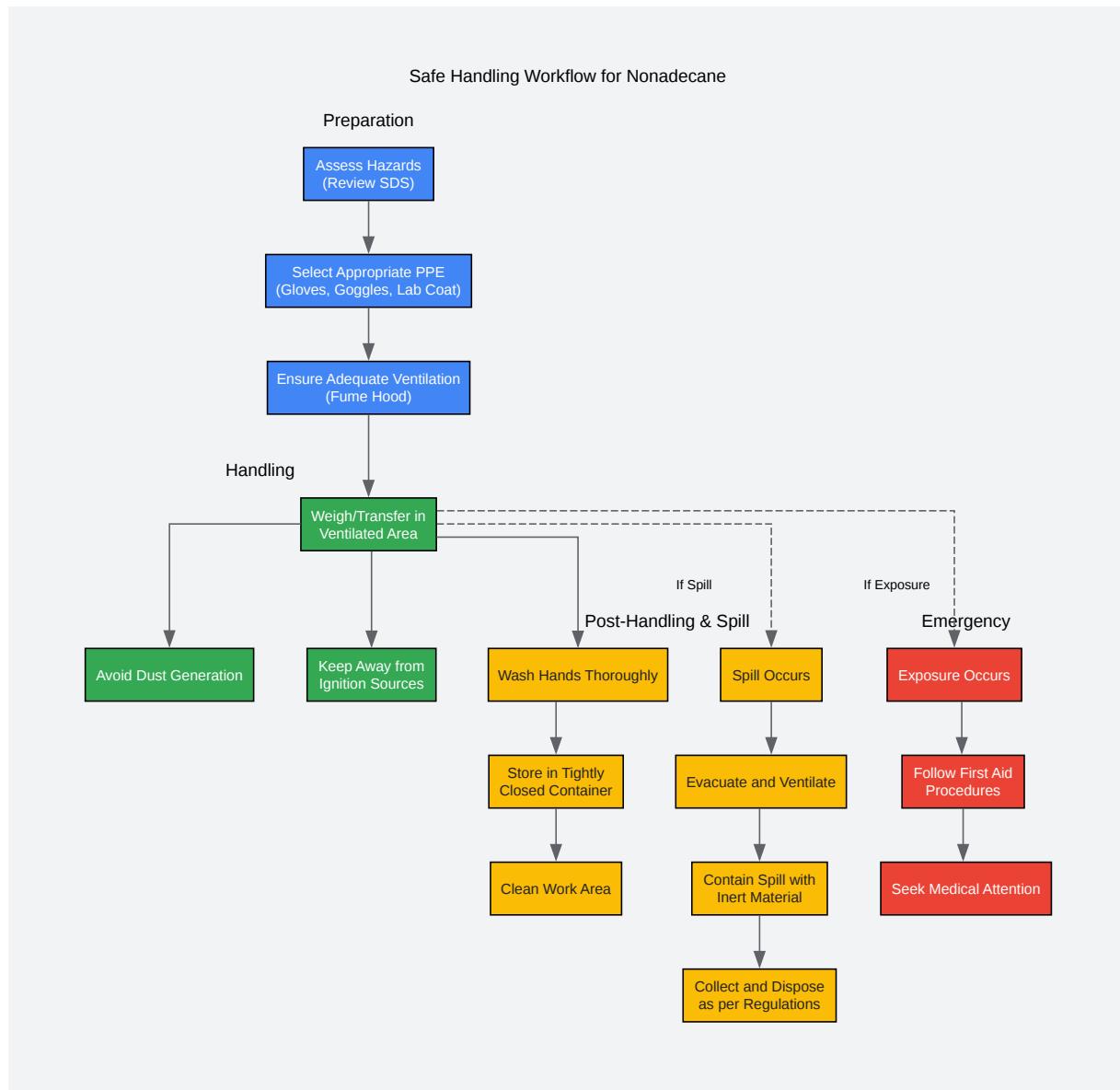
This guideline provides an in vitro alternative to animal testing for skin irritation.

**Principle:** The test substance is applied to a reconstructed human epidermis (RhE) model, and cell viability is measured to assess irritation potential.[15]

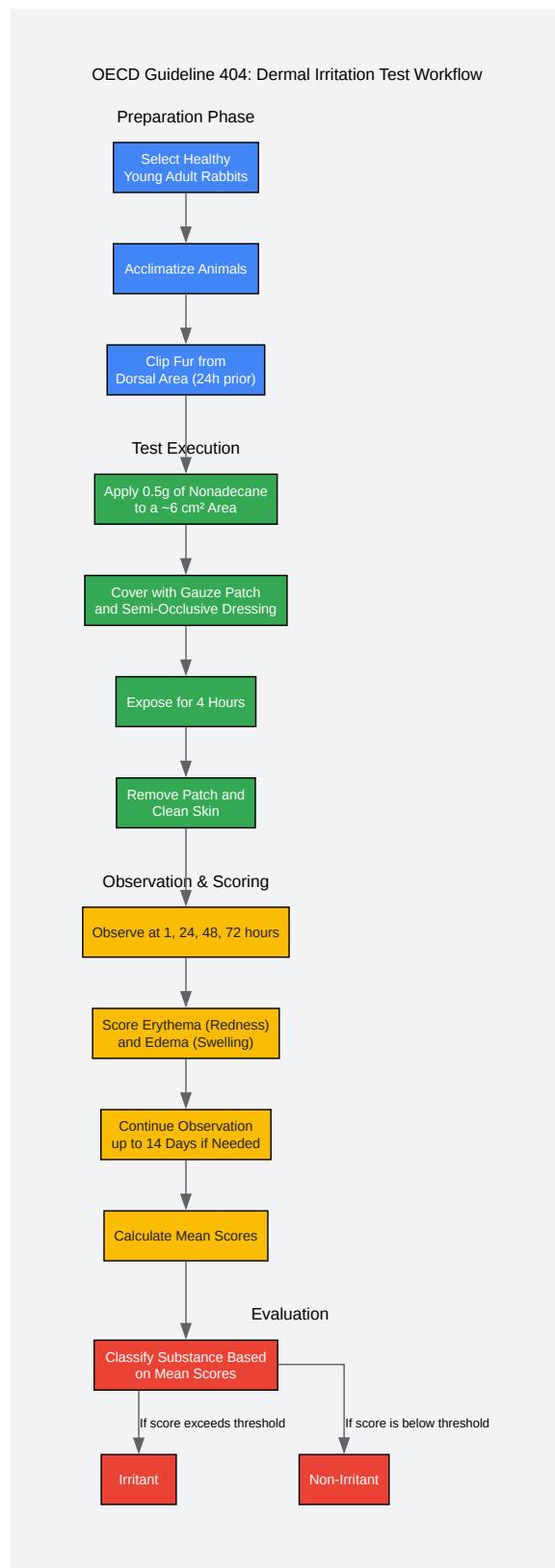
**Methodology:**

- Tissue Model: A commercially available RhE model is used.
- Application: The test substance is applied topically to the tissue surface.
- Incubation: The tissues are incubated for a specific period (e.g., 60 minutes).[16]
- Viability Assessment: After incubation and a post-exposure period, cell viability is determined using a colorimetric assay, such as the MTT assay.[15][16]
- Classification: A substance is identified as an irritant if the mean tissue viability is reduced below 50% of the negative control.[15]

## **Visualizations**

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Caption: Workflow for the safe handling of **nonadecane**.

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